

# Comprehensive Application Notes and Protocols: Extraction, Purification, and Applications of 8-Bromooctanoic Acid

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

[Get Quote](#)

## Introduction to 8-Bromooctanoic Acid

**8-Bromooctanoic acid** (CAS 17696-11-6) is a halogenated carboxylic acid with significant utility in organic synthesis and pharmaceutical research. This **medium-chain fatty acid** derivative features a terminal bromine atom that serves as an excellent leaving group, enabling diverse functionalization through nucleophilic substitution reactions. With a molecular formula of  $C_8H_{15}BrO_2$  and molecular weight of 223.11 g/mol, this compound represents a valuable **bifunctional building block** that can undergo transformations at both the carboxylic acid and alkyl bromide moieties [1]. The compound is also known as 8-bromocaprylic acid and is classified as a **cross-linking reagent** with applications spanning from medicinal chemistry to materials science [1].

The strategic importance of **8-bromooctanoic acid** in synthetic chemistry stems from its molecular architecture, which consists of an eight-carbon alkyl chain that provides optimal hydrophobicity for membrane permeability in biologically active compounds, while the terminal bromine allows for efficient chain elongation and functional group interconversion. These properties have established **8-bromooctanoic acid** as a **versatile synthetic intermediate** for the preparation of various bioactive molecules and functional materials [2]. This document provides comprehensive protocols for the extraction, purification,

characterization, and application of **8-bromooctanoic acid** to support researchers in leveraging its full potential.

## Chemical and Physical Properties

### Structural Characteristics

**8-Bromooctanoic acid** possesses distinct **structural features** that dictate its chemical behavior and applications. The molecule consists of a linear heptamethylene chain (-CH<sub>2</sub>-...-CH<sub>2</sub>-) connecting two functional groups: a polar carboxylic acid head and a bromine substituent at the terminal ( $\omega$ ) position. This **amphipathic structure** enables the compound to interface between polar and non-polar environments, making it valuable for surface modification applications [2]. The **molecular formula** is C<sub>8</sub>H<sub>15</sub>BrO<sub>2</sub>, with a molar mass of 223.11 g/mol [3]. The **SMILES notation** for the compound is C(CCCC(=O)O)CCBr, reflecting the linear arrangement of carbon atoms with the carboxylic acid and bromine at opposite ends [1].

The **InChI key** (BKJFDZSBZWHRNH-UHFFFAOYSA-N) provides a standardized identifier for database searches and chemical informatics applications [1]. The bromine atom, with its relatively large atomic radius and polarizability, creates an electron-deficient terminal carbon that is susceptible to nucleophilic attack, while the carboxylic acid can participate in various reactions including esterification, amidation, and reduction. This **bifunctional reactivity** enables **8-bromooctanoic acid** to serve as a key building block in multi-step synthetic sequences [2].

### Physical Property Data

Table 1: Physical Properties of **8-Bromooctanoic Acid**

Property	Value/Specification	Conditions	Reference
Melting Point	35-37°C	Lit.	[1]
Boiling Point	147-150°C	2 mmHg (lit.)	[1]

Property	Value/Specification	Conditions	Reference
Purity	95-97%	Commercial material	[1] [4]
Molecular Weight	223.11 g/mol	-	[3]
Flash Point	>110°C (>230°F)	-	[4]
Solubility	Slightly soluble in water	-	[4]

The **thermal characteristics** of **8-bromooctanoic acid** show it to be a low-melting solid, with a melting point range of 35-37°C, making it often liquid at room temperature in warm environments [1]. The boiling point of 147-150°C at reduced pressure (2 mmHg) indicates moderate volatility under vacuum conditions [1]. The compound is classified as having a **flash point** above 110°C (230°F), suggesting relatively low flammability risk [4]. Regarding solubility, **8-bromooctanoic acid** is only **slightly soluble in water**, which is expected given the largely hydrophobic carbon chain, but it demonstrates good solubility in common organic solvents such as dichloromethane, chloroform, ethyl acetate, and alcohols [4]. This solubility profile informs the selection of appropriate solvents for extraction and purification protocols.

## Stability and Safety Profile

**8-Bromooctanoic acid** requires careful handling due to its **corrosive properties** and potential health hazards. The compound is classified under **GHS Hazard Statements** as causing severe skin burns and eye damage (H314) and serious eye damage (H318) [4]. Appropriate **personal protective equipment (PPE)** including eyeshields, faceshields, gloves, and type P3 (EN 143) respirator cartridges is recommended when handling this compound [1]. For storage, the compound should be kept in a **cool, dry place** in a well-sealed container, separated from oxidizing agents and bases [4]. The **transport classification** identifies it as a Class 8 corrosive material with Packaging Group II, indicating moderate danger during shipping [4]. The compound has a **water hazard class (WGK)** of 3, signifying highly hazardous to aquatic environments, necessitating proper disposal methods to prevent environmental contamination [1].

## Extraction Methods and Protocols

## General Extraction Principles

The extraction of **8-bromooctanoic acid** from reaction mixtures primarily leverages its **acidic properties** and **solubility characteristics**. As a carboxylic acid, **8-bromooctanoic acid** can be efficiently extracted into basic aqueous solutions through formation of water-soluble carboxylate salts, followed by acidification to regenerate the protonated acid form. This **acid-base extraction** technique represents the most common and effective approach for isolating the compound from complex mixtures [5]. The relatively long alkyl chain (C8) also contributes significant **hydrophobic character**, enhancing its extraction into organic solvents relative to shorter-chain analogs.

The extraction efficiency is influenced by several factors including **pH conditions**, **solvent selection**, **temperature**, and **ionic strength** of the aqueous phase. The  $pK_a$  of **8-bromooctanoic acid** is approximately 4.5-5.0, typical for aliphatic carboxylic acids, meaning that above pH 5.5-6.0, the compound exists predominantly as the carboxylate anion with significantly increased water solubility. This property enables selective separation from neutral impurities by adjusting the pH of the aqueous phase [5]. The bromine substituent generally has minimal effect on the acidity constant but does increase the **lipophilicity** of the molecule slightly compared to the parent octanoic acid.

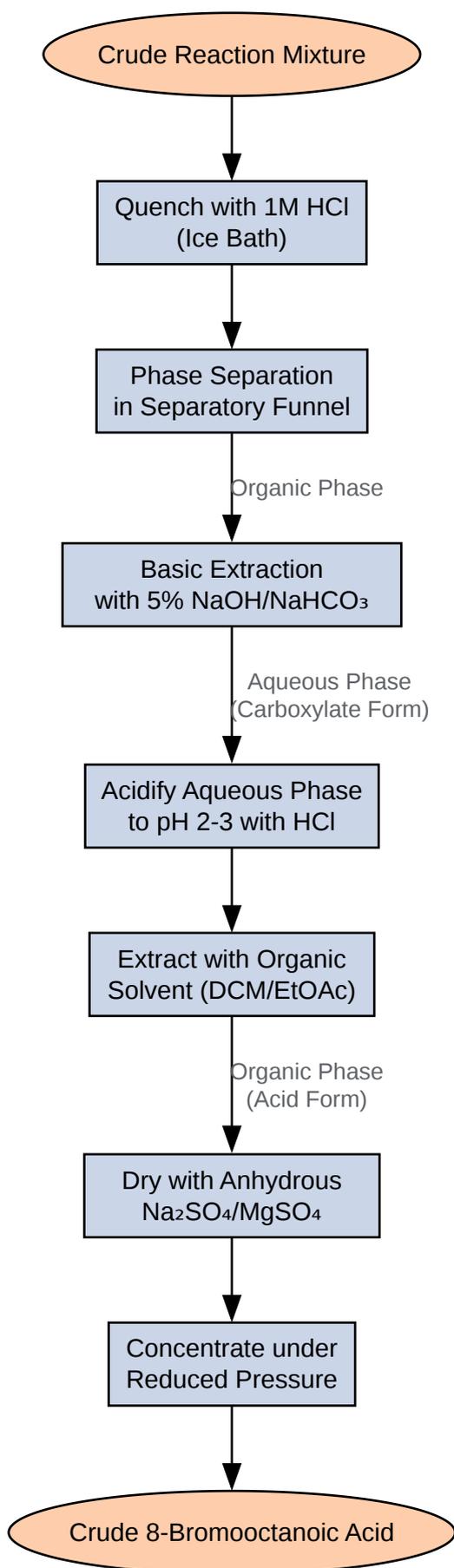
## Standard Extraction Workflow

Table 2: Extraction Protocol for **8-Bromooctanoic Acid** from Reaction Mixtures

Step	Procedure	Conditions/Notes
<b>1. Reaction Quenching</b>	Add reaction mixture to 1M HCl solution with ice bath	Use 2:1 volume ratio (acid:organic)
<b>2. Initial Separation</b>	Transfer to separatory funnel, allow phases to separate	Discard aqueous phase if extracting impurities
<b>3. Basic Extraction</b>	Extract with 5% NaOH or NaHCO <sub>3</sub> solution (3 × 1/3 volume)	pH should be >8; combines acid in aqueous phase
<b>4. Back-Extraction</b>	Acidify basic extracts to pH 2-3 with concentrated HCl	White precipitate or cloudiness indicates acid formation

Step	Procedure	Conditions/Notes
<b>5. Product Isolation</b>	Extract with DCM or ethyl acetate (3 × 1/3 volume)	Collect organic phases containing product
<b>6. Drying</b>	Dry organic phase with anhydrous Na <sub>2</sub> SO <sub>4</sub> or MgSO <sub>4</sub>	Until clear solution with free-flowing drying agent
<b>7. Solvent Removal</b>	Evaporate solvent under reduced pressure	Rotovap at 40-50°C, avoid excessive heating

The following workflow diagram illustrates the standard extraction procedure for **8-bromooctanoic acid**:



[Click to download full resolution via product page](#)

## Specialized Extraction Techniques

For specific applications or impurity profiles, **specialized extraction techniques** may be employed. When **8-bromooctanoic acid** is present in complex matrices with multiple acidic components, **pH-gradient extraction** can provide enhanced separation. This technique involves sequential extraction at carefully controlled pH values to separate **8-bromooctanoic acid** from stronger acids (e.g., mineral acid residues) at higher pH values and from weaker acids at lower pH values [5]. The optimal pH for extraction of **8-bromooctanoic acid** is typically between 8-10, where the carboxyl group is fully deprotonated while maintaining the integrity of the alkyl bromide functionality.

In cases where traditional liquid-liquid extraction proves insufficient due to emulsion formation or similar complications, **solid-phase extraction (SPE)** using functionalized silica cartridges can provide an effective alternative. For **8-bromooctanoic acid**, C18 reverse-phase cartridges or ion-exchange resins can be employed, with elution using solvent gradients or pH adjustment [5]. Additionally, **continuous extraction methods** such as Soxhlet extraction may be utilized when isolating **8-bromooctanoic acid** from solid matrices, though this is more common in natural product isolation than synthetic chemistry applications [5].

## Purification Methods and Protocols

### Crystallization Techniques

**Crystallization** represents the most common and effective method for purifying **8-bromooctanoic acid** to high chemical purity. The compound's melting point of 35-37°C necessitates careful temperature control during crystallization procedures [1]. The most frequently employed **recrystallization solvent** is a mixture of hexanes or petroleum ether, which provides good solubility at elevated temperatures and significant precipitation upon cooling. Alternatively, **ethyl acetate/hexane mixtures** can be used for more challenging purification needs.

A standard recrystallization protocol involves dissolving the crude **8-bromooctanoic acid** in minimal warm hexanes (approximately 3-5 mL per gram) at 40-45°C, followed by **gradual cooling** to room temperature

and then further to 0-4°C in an ice bath to maximize crystal yield. The **crystalline product** is collected by vacuum filtration using a Buchner funnel and washed with a small volume of cold hexanes. For higher purity requirements, a second recrystallization may be performed. The typical **recovery yield** for this process ranges from 70-85%, with purity exceeding 97% based on HPLC analysis [1]. It is important to note that the low melting point means crystals may melt during handling if not maintained at appropriate temperatures.

## Chromatographic Methods

**Column chromatography** provides an effective alternative purification method, particularly when dealing with complex impurity profiles or when **8-bromooctanoic acid** is present in mixtures with structurally similar compounds. The standard stationary phase is **silica gel** (230-400 mesh), with mobile phases typically consisting of hexane-ethyl acetate mixtures with addition of small percentages of acetic acid (0.1-1%) to suppress carboxylic acid ionization and tailing [6].

In one documented application, **8-bromooctanoic acid** was purified by column chromatography to remove trace amounts of 8-fluorooctanoic acid side product after a synthetic transformation [6]. The reported **elution system** employed a gradient from 100% hexanes to 20% ethyl acetate in hexanes, with 0.1% acetic acid additive. The acid functionality enables monitoring by TLC using staining reagents such as phosphomolybdic acid or bromocresol green. The typical **R<sub>f</sub> value** for **8-bromooctanoic acid** in 3:1 hexane-ethyl acetate (+0.1% AcOH) is approximately 0.4. For larger scale purifications, **flash chromatography** techniques can be employed with comparable solvent systems but higher flow rates and slightly reduced resolution.

## Distillation and Other Methods

**Vacuum distillation** represents another viable purification method for **8-bromooctanoic acid**, particularly for large-scale operations where crystallization may be less practical. The reported boiling point of 147-150°C at 2 mmHg makes distillation feasible with standard laboratory equipment [1]. Due to the **thermal sensitivity** of the alkyl bromide functionality, it is recommended to use short-path distillation apparatus and maintain the heating bath temperature below 160°C to prevent decomposition. The distillation should be performed under high vacuum (<2 mmHg) to minimize the required temperature and reduce the risk of thermal degradation.

For specialized applications requiring extremely high purity, **preparative HPLC** can be employed using C18 reverse-phase columns with acidified water-acetonitrile mobile phases. This method is particularly valuable when analytical characterization indicates the presence of structurally similar impurities that are difficult to remove by standard methods. However, this technique is less commonly used due to the efficiency and simplicity of recrystallization for most applications.

Table 3: Comparison of Purification Methods for **8-Bromooctanoic Acid**

Method	Conditions	Typical Purity	Yield	Applications
Recrystallization	Hexanes, 40°C to 0°C	>97%	70-85%	General purpose purification
Column Chromatography	Silica gel, Hexane-EtOAc with 0.1% AcOH	>99%	60-75%	Complex mixtures, analytical prep
Vacuum Distillation	147-150°C at 2 mmHg	>95%	80-90%	Large-scale purification
Preparative HPLC	C18, Acidified ACN-H <sub>2</sub> O	>99.5%	50-70%	Ultra-high purity requirements

## Analytical Methods for Quality Control

### Purity Assessment Techniques

**High-performance liquid chromatography (HPLC)** represents the primary method for assessing the purity of **8-bromooctanoic acid**. Reverse-phase C18 columns are typically employed with mobile phases consisting of acidified water-acetonitrile gradients. A recommended method uses 0.1% trifluoroacetic acid in both water and acetonitrile, with a gradient from 30% to 90% acetonitrile over 20 minutes, with detection at 210 nm. Under these conditions, **8-bromooctanoic acid** typically elutes at approximately 12-14 minutes. The **acceptance criterion** for high-purity material is generally  $\geq 97\%$  peak area normalization [1].

**Gas chromatography (GC)** provides an alternative method for purity assessment, particularly for detection of non-acidic impurities. However, the relatively high boiling point and thermal sensitivity of the alkyl bromide may limit the applicability of GC for this compound. If employed, conditions should use a short column (15m or less) with thin film stationary phase and low residence time in the injector and detector to minimize thermal decomposition. The melting point range of 35-37°C also serves as a useful **purity indicator**, with depressed or broadened melting points suggesting impurity content [1].

## Structural Characterization

**Nuclear Magnetic Resonance (NMR) spectroscopy** provides definitive structural confirmation of **8-bromooctanoic acid**. The proton NMR spectrum ( $^1\text{H}$  NMR) in  $\text{CDCl}_3$  displays characteristic signals: a triplet at approximately  $\delta$  2.35 ppm (2H,  $-\text{CH}_2-\text{C}(=\text{O})\text{OH}$ ), a triplet at  $\delta$  3.41 ppm (2H,  $-\text{CH}_2-\text{Br}$ ), and multiple broad resonances between  $\delta$  1.25-1.85 ppm for the methylene envelope, with the carboxylic acid proton appearing as a broad singlet around  $\delta$  11-12 ppm. The carbon NMR ( $^{13}\text{C}$  NMR) shows distinctive signals at approximately  $\delta$  180 ppm (carbonyl carbon),  $\delta$  33-34 ppm ( $-\text{CH}_2-\text{Br}$ ), and  $\delta$  24-29 ppm (methylene chain carbons) [4].

**Fourier-Transform Infrared (FT-IR) spectroscopy** reveals characteristic absorption bands including a broad O-H stretch at  $2500\text{-}3500\text{ cm}^{-1}$  (carboxylic acid), a strong C=O stretch at  $1700\text{-}1725\text{ cm}^{-1}$  (carboxylic acid), and C-Br stretch at  $500\text{-}700\text{ cm}^{-1}$ . **Mass spectrometry (EI-MS)** typically shows a molecular ion cluster at  $m/z$  224/226 ( $[\text{M}+\text{H}]^+$ ) with the characteristic 1:1 ratio for bromine-containing compounds, along with fragment ions at  $m/z$  145 ( $[\text{M}-\text{Br}]^+$ ) and  $m/z$  127 ( $[\text{M}-\text{CO}-\text{H}-\text{Br}]^+$ ) [4].

## Storage and Handling Protocols

### Storage Conditions and Stability

Proper storage of **8-bromooctanoic acid** is essential for maintaining its chemical integrity and safety profile. The compound should be stored in a **cool, dry place** in well-sealed containers to prevent moisture absorption and oxidation [4]. Recommended storage temperatures are between  $2\text{-}8^\circ\text{C}$ , which helps prevent the solid from melting during storage and reduces the rate of potential decomposition reactions. The containers should

be made of **dark glass** or opaque materials to protect from light exposure, particularly given the potential photolability of the carbon-bromine bond.

Under appropriate storage conditions, **8-bromooctanoic acid** demonstrates good **long-term stability**, with typical shelf life of at least 24 months when stored properly. The containers should be clearly labeled with the chemical identity, concentration, date of receipt/preparation, and appropriate hazard warnings. For laboratory use, it is advisable to maintain **inventory records** tracking the quantity, location, and condition of stored material to facilitate proper stock rotation and identify any stability issues.

## Safety Precautions and Disposal

Handling of **8-bromooctanoic acid** requires strict adherence to safety protocols due to its **corrosive properties** and potential health hazards. Personal protective equipment should include chemical-resistant gloves (nitrile or neoprene), safety goggles or faceshields, and laboratory coats [1]. All manipulations should be conducted in a **well-ventilated area**, preferably within a fume hood, to prevent inhalation exposure. The compound's **GHS classification** includes Eye Damage Category 1 and Skin Corrosion Category 1B, indicating significant risk upon contact [1].

In case of skin contact, immediately remove contaminated clothing and wash the affected area with copious amounts of water for at least 15 minutes. For eye contact, rinse cautiously with water for several minutes and seek immediate medical attention. **Spill management** should involve absorption with inert material such as sand or vermiculite, with subsequent transfer to appropriate chemical waste containers. Waste material containing **8-bromooctanoic acid** should be disposed as **hazardous waste** in accordance with local regulations, with particular attention to the bromine content which may require specialized treatment [1] [4].

## Applications in Research and Development

### Pharmaceutical Applications

**8-Bromooctanoic acid** serves as a key synthetic intermediate in numerous **pharmaceutical research** applications. One significant use is in the synthesis of **8-mercaptooctanoic acid**, which serves as a precursor in the biosynthesis of lipoic acid, an essential cofactor in mitochondrial metabolism [1]. The bromine moiety

allows efficient substitution by sulfur nucleophiles, enabling introduction of the thiol functionality necessary for lipoic acid's dithiolane ring system.

The compound also finds application in the preparation of **functionalized naphthoquinone derivatives** with potential antimalarial activity. In one documented synthesis, **8-bromooctanoic acid** was converted to the corresponding lactone through intramolecular cyclization, which was subsequently employed in the synthesis of 3-alkyl-2-hydroxy-1,4-naphthoquinone derivatives as potential inhibitors of *Plasmodium falciparum*, the malaria parasite [6]. The eight-carbon chain appears optimal for biological activity in this context, potentially due to its ability to integrate into hydrophobic binding pockets of the target enzymes.

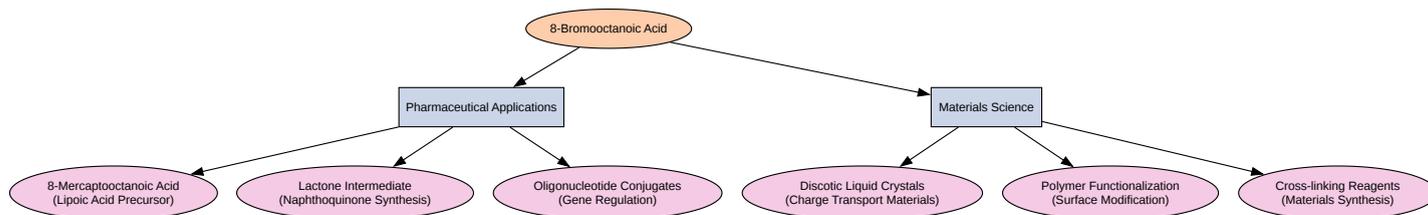
Additionally, **8-bromooctanoic acid** has been utilized to attach **triple helix-forming oligonucleotides (TFOs)** to various inhibitors, creating targeted gene regulation systems [1]. The bromine allows covalent linkage through alkylation of nucleophilic sites on the oligonucleotide or inhibitor components, while the carboxylic acid provides a handle for further conjugation or solubility modification.

## Materials Science Applications

In materials science, **8-bromooctanoic acid** functions as a valuable building block for the synthesis of **functionalized polymers** and **liquid crystalline materials**. The compound has been employed in the preparation of **triphenylene-based discotic liquid crystals**, where it serves as a flexible spacer in the molecular architecture [7]. Specifically, 2-(**8-bromooctanoic acid** ester)-3,6,7,10,11-pentapentyloxytriphenylene demonstrates liquid crystal properties with a mesophase temperature range of 90-101°C, exhibiting a clear columnar phase with carrier transport mobility measured at  $1.09 \times 10^{-2} \text{ cm}^2\text{V}^{-1}\text{s}^{-1}$  using time-of-flight methods [7].

The **bifunctional nature** of **8-bromooctanoic acid** enables its incorporation as a monomer in polymerization reactions or as a modifier for surface functionalization. The carboxylic acid group can form esters or amides with appropriate substrates, while the alkyl bromide undergoes nucleophilic substitution with a variety of nucleophiles, allowing sequential functionalization strategies. This versatility makes **8-bromooctanoic acid** particularly valuable in the design of **structured materials** with tailored properties including controlled hydrophobicity, self-assembly behavior, and specific interfacial characteristics [2].

The following diagram illustrates the major synthetic applications of **8-bromooctanoic acid**:



[Click to download full resolution via product page](#)

## Troubleshooting and Optimization

### Common Technical Issues

Several technical challenges may arise during the extraction and purification of **8-bromooctanoic acid**. **Low recovery yields** during extraction often result from incomplete acidification in the back-extraction step; the pH of the aqueous phase should be carefully adjusted to 2-3 using concentrated HCl to ensure complete protonation of the carboxylate. **Emulsion formation** during liquid-liquid extraction can be mitigated by reducing agitation intensity, using larger separation volumes, or adding a small amount of saturated NaCl solution to break emulsions.

During purification, the **low melting point** (35-37°C) of **8-bromooctanoic acid** may complicate handling, particularly in warm laboratory environments. This can be addressed by conducting crystallizations and filtrations in temperature-controlled rooms or using chilled apparatus. For column chromatography, **streaking or tailing** on TLC may occur due to the acidic nature of the compound; this is effectively addressed by including 0.1-1% acetic acid in the mobile phase to suppress ionization [6].

### Quality Issues and Solutions

**Purity discrepancies** in the final product often originate from incomplete removal of starting materials or side products from the synthesis. If recrystallization fails to achieve the desired purity, a sequential approach employing column chromatography followed by recrystallization typically provides material of >99% purity. **Discoloration** of the product, often appearing as yellowing, can result from oxidative degradation or metal contamination; treatment with activated carbon during recrystallization or inclusion of a chelating agent such as EDTA in the extraction process can address this issue.

**Spectroscopic anomalies** in NMR characterization may include broadening of carboxylic acid proton signals and water contamination in hygroscopic samples. These issues are resolved by thorough drying of the sample and using anhydrous deuterated solvents with minimal water content. For quantitative applications requiring exact concentration determination, **Karl Fischer titration** should be performed to establish accurate water content, with acceptable levels typically below 0.5% w/w.

## Conclusion

**8-Bromooctanoic acid** represents a valuable **bifunctional synthetic intermediate** with diverse applications in pharmaceutical research, materials science, and chemical biology. The extraction and purification protocols outlined in this document provide reliable methods for obtaining high-quality material suitable for most research applications. The compound's **unique combination** of carboxylic acid and terminal alkyl bromide functionalities enables diverse chemical transformations, while its eight-carbon chain provides optimal physical properties for many biological and materials applications.

As research continues to explore new applications for functionalized fatty acid derivatives, the importance of reliable protocols for handling compounds like **8-bromooctanoic acid** becomes increasingly significant. The methods described herein balance efficiency, practicality, and safety considerations to support researchers in leveraging the full potential of this versatile building block. Future developments may include more sustainable extraction methods, immobilized derivatives for combinatorial chemistry applications, and expanded use in the synthesis of complex molecular architectures.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
2. 17696-11-6| 8 - Bromooctanoic - Shandong Ranhang... Acid [ranhangchem.com]
3. - 8 | CAS 17696-11-6 | SCBT - Santa Cruz... Bromooctanoic Acid [scbt.com]
4. - 8 , 95% | Fisher Scientific Bromooctanoic acid [fishersci.ca]
5. of Bioactive Compounds from Medicinal... | IntechOpen Extraction [intechopen.com]
6. Three-component reductive alkylation of... [pmc.ncbi.nlm.nih.gov]
7. Synthesis and Mesophases Study on 2-( 8 - bromooctanoic ester)... acid [scientific.net]

To cite this document: Smolecule. [Comprehensive Application Notes and Protocols: Extraction, Purification, and Applications of 8-Bromooctanoic Acid]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b666759#8-bromooctanoic-acid-purification-methods-extraction]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)